

# An In-depth Technical Guide to the Physicochemical Properties of Levallorphan Tartrate

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## Compound of Interest

Compound Name: *Levallorphan (Tartrate)*

Cat. No.: *B13830443*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of Levallorphan tartrate. The information herein is intended to support research, drug development, and formulation activities by presenting key data, experimental methodologies, and relevant biological pathways.

## Introduction

Levallorphan tartrate is a synthetic opioid modulator belonging to the morphinan class of compounds.<sup>[1]</sup> It is recognized for its dual activity as a  $\mu$ -opioid receptor (MOR) antagonist and a  $\kappa$ -opioid receptor (KOR) agonist.<sup>[1][2]</sup> This unique pharmacological profile allows it to counteract the respiratory depression caused by potent opioids like morphine while retaining some analgesic effects.<sup>[1][3]</sup> Structurally, it is the tartrate salt of Levallorphan.<sup>[4]</sup>

## Physicochemical Properties

The physicochemical characteristics of an active pharmaceutical ingredient (API) are critical for its formulation, delivery, and pharmacokinetic profile. The key properties of Levallorphan tartrate are summarized below.

Table 1: Chemical Identity and Molecular Properties

Property	Value	Source(s)
Chemical Name	(2R,3R)-2,3-dihydroxybutanedioic acid; (1R,9R,10R)-17-prop-2-enyl-17-azatetracyclo[7.5.3.0 <sup>1,10</sup> .0 <sup>2,7</sup> ]heptadeca-2(7),3,5-trien-4-ol	[4]
CAS Number	71-82-9	[5][6]
Molecular Formula	C <sub>19</sub> H <sub>25</sub> NO · C <sub>4</sub> H <sub>6</sub> O <sub>6</sub>	[5][6][7]
Molecular Weight	433.49 g/mol	[8]
Canonical SMILES	C=CCN1CCC23CCCCC2C1C C4=C3C=C(C=C4)O.C(C(C(=O)O)O)(C(=O)O)O	[5][8]

Table 2: Physical and Chemical Characteristics

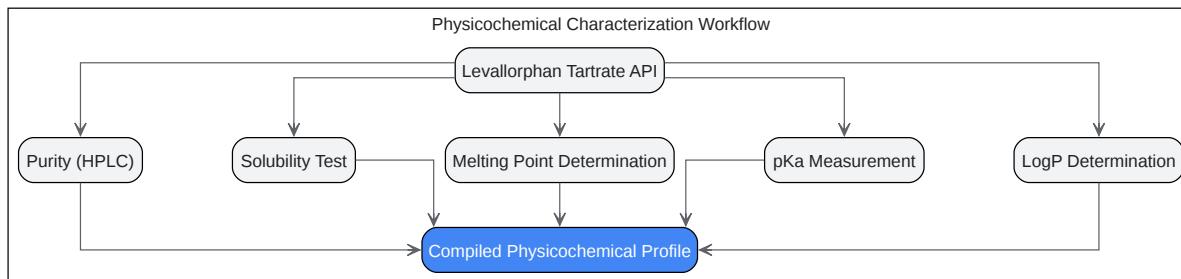
Property	Value	Source(s)
Appearance	White to beige solid/powder	[6][9]
Melting Point	176-177°C	[5][6][9]
Solubility	Soluble in water (H <sub>2</sub> O)	[5][6][9]
pKa	4.5 / 6.9 (H <sub>2</sub> O, t=25.0°C) (Uncertain)	[5][9][10]
LogP (Octanol/Water)	3.57	[5]
Optical Activity	[α]22/D -35°, c = 0.38 in H <sub>2</sub> O	[10]

## Experimental Protocols for Physicochemical Characterization

A thorough investigation of the physical and chemical properties of an API is a primary step for quality control and formulation development.[\[11\]](#) The following are general methodologies applicable to the characterization of Levallorphan tartrate.

- **Purity Assay (HPLC):** High-Performance Liquid Chromatography (HPLC) is a standard method for determining the purity of Levallorphan tartrate. A sample is dissolved in a suitable solvent and injected into the HPLC system. The compound is separated from impurities on a chromatographic column, and the purity is quantified by detecting the elution peaks, typically with a UV detector. Purity levels of  $\geq 98\%$  are commercially available.[\[7\]](#)
- **Solubility Determination:** To determine aqueous solubility, an excess amount of Levallorphan tartrate powder is added to a known volume of purified water in a sealed container. The resulting suspension is agitated at a constant temperature until equilibrium is reached. The saturated solution is then filtered to remove undissolved solid, and the concentration of the dissolved API in the filtrate is measured using a calibrated analytical technique such as UV-Vis spectroscopy or HPLC. The results confirm that Levallorphan tartrate is soluble in water.[\[5\]](#)[\[6\]](#)
- **Melting Point Determination:** The melting point is determined using a capillary melting point apparatus. A small amount of the crystalline powder is packed into a capillary tube, which is then heated at a controlled rate. The temperature range over which the substance transitions from a solid to a liquid is recorded as the melting point, which for Levallorphan tartrate is consistently reported as 176-177°C.[\[6\]](#)[\[9\]](#)
- **pKa Determination:** The acid dissociation constant (pKa) can be determined by potentiometric titration. A solution of Levallorphan tartrate is titrated with a standardized solution of a strong acid or base. The pH of the solution is monitored throughout the titration, and the pKa values are calculated from the inflection points of the resulting titration curve. It is noted that the reported pKa values have some uncertainty.[\[5\]](#)[\[9\]](#)[\[10\]](#)
- **LogP (Octanol-Water Partition Coefficient) Measurement:** The LogP value, a measure of lipophilicity, can be determined using the shake-flask method. A solution of Levallorphan tartrate is prepared in a biphasic system of n-octanol and water. After vigorous mixing and separation of the two phases, the concentration of the compound in each phase is measured. The LogP is calculated as the base-10 logarithm of the ratio of the concentration

in the octanol phase to the concentration in the aqueous phase. The reported value of 3.57 indicates significant lipophilicity.[5]

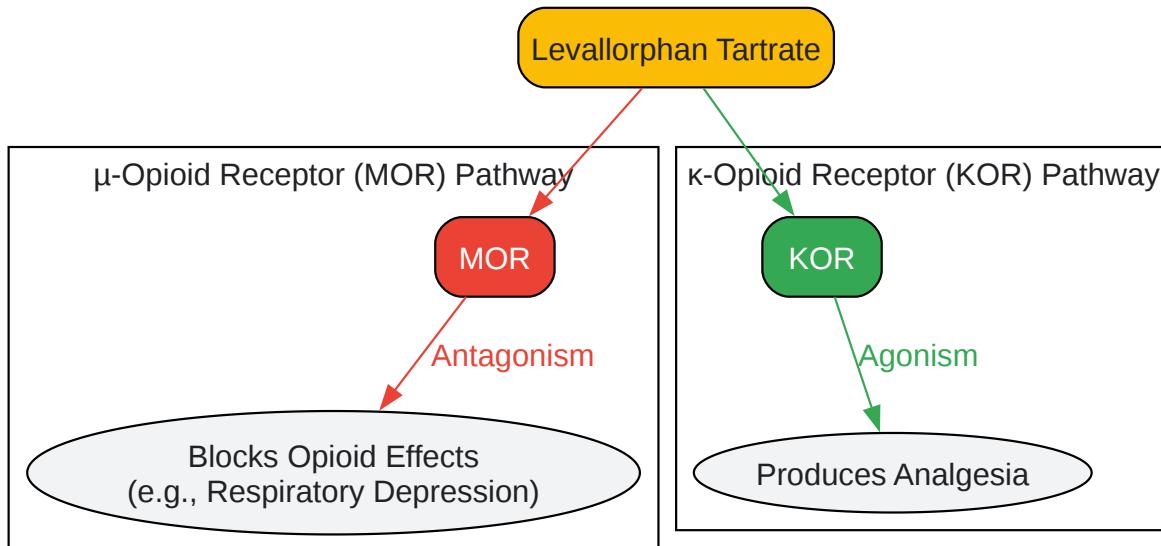


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Caption: General workflow for the physicochemical characterization of Levallorphan tartrate.

## Mechanism of Action and Signaling Pathway

Levallorphan tartrate's pharmacological effects are mediated through its interaction with opioid receptors. It acts as an antagonist at the  $\mu$ -opioid receptor (MOR) and as an agonist at the  $\kappa$ -opioid receptor (KOR).[1][2] This dual functionality is crucial to its clinical application. The antagonism of the MOR allows it to reverse the life-threatening respiratory depression caused by other opioids. Simultaneously, its agonistic activity at the KOR contributes to analgesia.[1]

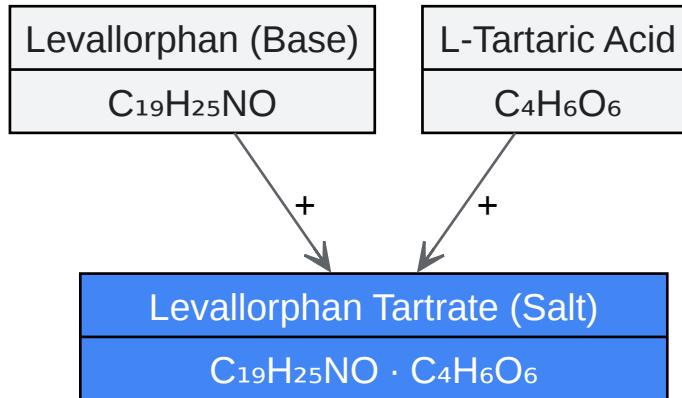


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Caption: Simplified signaling pathway of Levallophan tartrate at opioid receptors.

## Chemical Structure Relationship

Levallophan tartrate is the salt formed from the reaction of Levallophan (the active base) with L-Tartaric acid. This salt formation is often employed to improve the solubility and stability of the API.



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Caption: Relationship between Levallorphan base, L-Tartaric acid, and the resulting tartrate salt.

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